

Flubromazepam-d4 research applications overview

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Compound Focus: Flubromazepam-d4

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Flubromazepam: Core Scientific Data

The tables below summarize key chemical, pharmacological, and legal information for Flubromazepam, which forms the foundation for the application of its deuterated analog.

Table 1: Chemical and Physical Data of Flubromazepam

Property	Description
IUPAC Name	7-Bromo-5-(2-fluorophenyl)-1,3-dihydro-1,4-benzodiazepin-2-one [1]
Molecular Formula	C ₁₅ H ₁₀ BrFN ₂ O [1]
Molar Mass	333.160 g·mol ⁻¹ [1]


Property	Description
Chemical Structure	 <p>Simplified structure based on SMILES: <chem>O=C1CN=C(C2=CC=CC=C2F)C3=C(C=CC(Br)=C3)N1</chem> [2]</p>
Certified Reference Material	Typically supplied as 1.0 mg/mL in methanol [2]
Storage	-20°C [2]

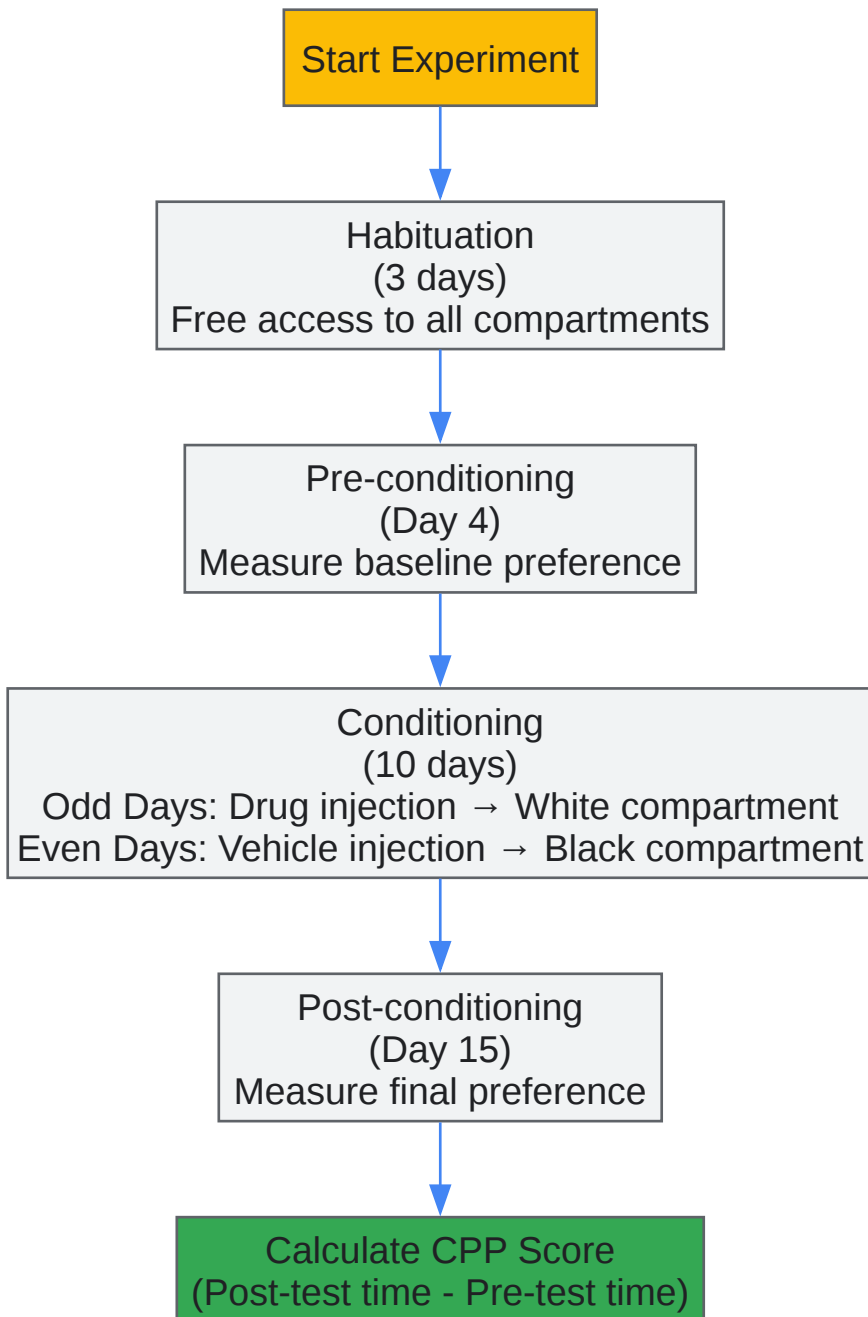
Table 2: Pharmacological and Legal Status of Flubromazepam

Aspect	Details
Pharmacological Class	Benzodiazepine novel psychoactive substance (NPS) [2] [3]
Primary Target	Gamma-aminobutyric acid type A (GABA _A) receptor agonist [4]
Reported Effects	Anxiolytic, sedative, muscle relaxant, hypnotic, and memory suppression [2] [3]
Elimination Half-Life	Reported values vary from 106 hours to 10-20 hours [1] [4]
Harm Potential	High addiction potential; risk of dangerous respiratory depression when mixed with other depressants like alcohol or opioids [2] [3]
Legal Status (Examples)	UK: Class C [1]. Germany: Anlage II (controlled) [1]. USA: Unscheduled (Federally), Schedule I in Virginia [1]. South Korea: Schedule I [4]

Primary Research Applications and Protocols

Flubromazepam is studied primarily in the contexts of **forensic toxicology** and **public health**, with research focusing on its abuse potential and direct toxicity. The deuterated version (**Flubromazepam-d4**), which would be structurally identical but with four hydrogen atoms replaced by deuterium, is inferred to be used as an **internal standard** in analytical chemistry. Its near-identical chemical behavior but different mass allows for highly precise quantification of the parent drug in complex biological samples using mass spectrometry [2]. The certified reference material is designed specifically for this purpose, suitable for preparing calibrators and controls in **gas chromatography (GC/MS)** and **liquid chromatography (LC/MS)** applications [2].

One key study investigated its **dependence potential** and **cardiotoxicity** [4]. Below is an experimental workflow for the conditioned place preference (CPP) test used to assess the drug's rewarding, and thus addictive, properties.



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Key Experimental Findings:

- **Dependence Potential:** Mice treated with Flubromazepam (0.1 mg/kg, intraperitoneally) showed a significant preference for the drug-paired compartment, indicating that the drug has rewarding effects and a potential for dependence [4].
- **Cardiotoxicity:** In vitro studies demonstrated that Flubromazepam (at 100 μ M) reduced cell viability in a cardiomyocyte cell line (H9c2) and considerably inhibited potassium channels in a **hERG assay**,

suggesting a potential risk for inducing cardiac arrhythmias [4]. Electrocardiography (ECG) in rats showed that Flubromazepam increased RR intervals, indicating it can slow heart rate [4].

Toxicity and Harm Potential Overview

A major focus of research is understanding the significant risks associated with this unapproved drug.

- **Overdose Risk:** Its potent effects and **very long elimination half-life** pose a high risk of overdose, as the drug can accumulate in the body with repeated dosing [3] [4].
- **Drug Combinations:** Fatal overdose is a major concern when Flubromazepam is combined with other central nervous system (CNS) depressants like **alcohol, opioids, or gabapentinoids**, as this can lead to severe respiratory depression [3].
- **Withdrawal:** Discontinuation after regular use can lead to a severe and potentially life-threatening withdrawal syndrome, including a risk of seizures. A controlled **tapering** of the dose is strongly recommended instead of abrupt cessation [3].

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References

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